

A Comprehensive Technical Guide to 4-Amino-3,5-dichloropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3,5-dichloropyridine

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **4-Amino-3,5-dichloropyridine**, a pivotal chemical intermediate in the pharmaceutical and agrochemical industries. This guide details its fundamental chemical properties, experimental protocols for its synthesis and crystallization, and its significant role in the synthesis of therapeutic agents.

Core Chemical Properties

4-Amino-3,5-dichloropyridine, also known as 3,5-Dichloro-4-pyridinamine, is a halogenated pyridine derivative. Its unique structure, featuring an amino group and two chlorine atoms on the pyridine ring, provides exceptional reactivity for selective functionalization, making it a valuable precursor for a wide range of complex organic molecules[1].

Property	Value	Source
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂	[2] [3] [4] [5]
Molecular Weight	163.0 g/mol	[2] [3] [5]
CAS Number	22889-78-7	[1] [2] [3] [4]
Appearance	White to almost white powder or crystals	[2] [4]
Melting Point	160 - 163 °C	[2]
Boiling Point	250.8°C	[5]
Purity	≥ 98% (GC)	[2]

Experimental Protocols

Detailed methodologies for the synthesis and crystallization of **4-Amino-3,5-dichloropyridine** are crucial for its application in research and manufacturing.

Synthesis of 4-Amino-3,5-dichloropyridine

A common method for the preparation of **4-Amino-3,5-dichloropyridine** involves the halogenation of 4-aminopyridine[\[6\]](#).

- Materials: 4-aminopyridine, concentrated hydrochloric acid, hydrogen peroxide solution.
- Procedure:
 - A solution of 4-aminopyridine is prepared in concentrated hydrochloric acid and stirred[\[6\]](#).
 - Hydrogen peroxide solution is added dropwise to the mixture[\[6\]](#).
 - The reaction mass is then cooled and basified[\[6\]](#).
 - The resulting precipitate is filtered to yield **4-Amino-3,5-dichloropyridine**[\[6\]](#). The melting point of the product is typically in the range of 162-164°C[\[6\]](#).

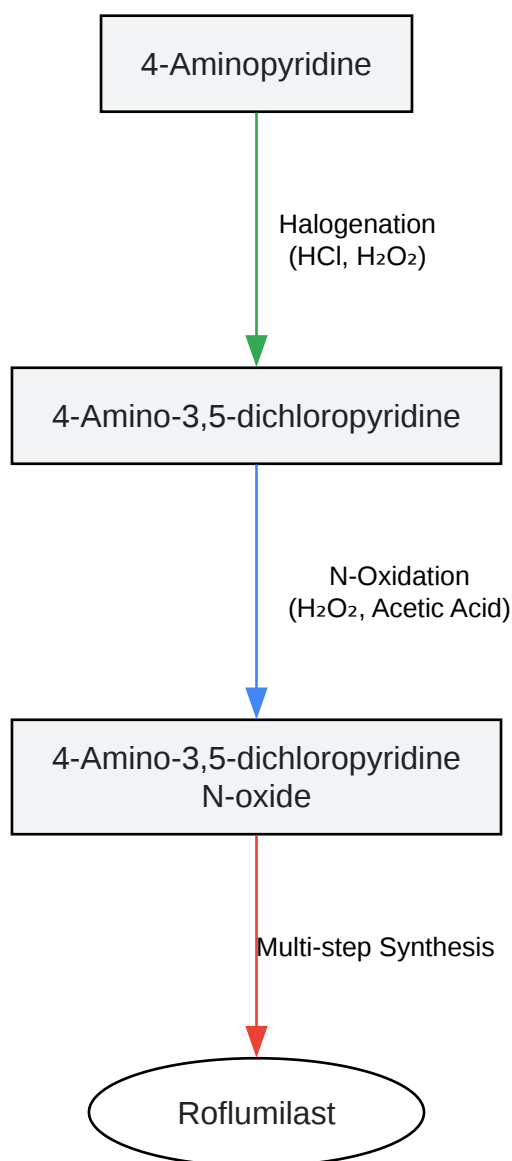
Crystallization Protocol

For purification and structural analysis, single crystals of **4-Amino-3,5-dichloropyridine** can be grown from a water solution[7][8].

- Materials: **4-Amino-3,5-dichloropyridine**, deionized water.
- Procedure:
 - Dissolve 0.04075 mg of **4-Amino-3,5-dichloropyridine** in 20 ml of water[7][8].
 - Warm the solution over a water bath for 20 minutes at 353 K[7][8].
 - Allow the solution to cool slowly at room temperature[7][8].
 - After a few days, colorless crystals will separate from the mother liquor[7][8].

Application in Drug Synthesis: The Roflumilast Pathway

4-Amino-3,5-dichloropyridine is a key intermediate in the synthesis of Roflumilast, a selective phosphodiesterase 4 (PDE4) inhibitor used in the treatment of chronic obstructive pulmonary disease (COPD)[1][5][9]. The synthesis pathway highlights the importance of this precursor.



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Synthesis of Roflumilast from 4-Aminopyridine.

This workflow illustrates the initial halogenation of 4-aminopyridine to produce **4-Amino-3,5-dichloropyridine**[6]. This intermediate is then converted to its N-oxide derivative, a crucial step in the multi-step synthesis that ultimately yields Roflumilast[9]. The purity and quality of **4-Amino-3,5-dichloropyridine** are paramount for the efficiency and success of the subsequent reactions in the synthesis of this important therapeutic agent[5]. Beyond pharmaceuticals, this compound also serves as a vital building block in the development of advanced herbicides and fungicides in the agrochemical sector[1][2].

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References

- 1. nbinnco.com [nbinnco.com]
- 2. chemimpex.com [chemimpex.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 4-Amino-3,5-dichloropyridine, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. nbinnco.com [nbinnco.com]
- 6. "Process For Producing 4 Amino 3, 5 Dihalopyridine N Oxide" [quickcompany.in]
- 7. 4-Amino-3,5-dichloropyridine - PMC [pmc.ncbi.nlm.nih.gov]
- 8. journals.iucr.org [journals.iucr.org]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Amino-3,5-dichloropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b195902#4-amino-3-5-dichloropyridine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b195902#4-amino-3-5-dichloropyridine-molecular-weight-and-formula)

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